

(2-Pyridyldithio)-PEG2-Boc structure and CAS number

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Compound of Interest

Compound Name: (2-Pyridyldithio)-PEG2-Boc

Cat. No.: B604961

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An In-depth Technical Guide to (2-Pyridyldithio)-PEG2-Boc

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the bifunctional linker, **(2-Pyridyldithio)-PEG2-Boc**. This molecule is a valuable tool in the field of bioconjugation and is particularly relevant in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Compound Structure and Identification

(2-Pyridyldithio)-PEG2-Boc is a heterobifunctional linker composed of three key components:

- A pyridyldithio group: This moiety readily reacts with free sulfhydryl (thiol) groups to form a stable disulfide bond. This reaction is highly specific and efficient under physiological conditions.
- A polyethylene glycol (PEG) spacer: The two-unit PEG spacer (PEG2) is a short, hydrophilic chain that enhances the solubility of the molecule and the resulting conjugate in aqueous media.^[1]
- A tert-butyloxycarbonyl (Boc) protecting group: The Boc group protects a terminal amine. This protecting group is stable under a variety of conditions but can be readily removed under acidic conditions, such as with trifluoroacetic acid (TFA), to reveal a primary amine.^[2] This primary amine can then be used for subsequent conjugation reactions, typically forming an amide bond with a carboxylic acid.

Chemical Structure:

- Systematic Name: tert-butyl 3-(2-(2-(pyridin-2-yl)disulfanyl)ethoxy)ethoxy)propanoate[2]
- Molecular Formula: C₁₆H₂₅NO₄S₂[2]
- CAS Number: 2144777-73-9[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **(2-Pyridyldithio)-PEG2-Boc**.

| Property | Value | Reference |
|--------------------|--|-----------|
| CAS Number | 2144777-73-9 | [2] |
| Molecular Formula | C ₁₆ H ₂₅ NO ₄ S ₂ | [2] |
| Molecular Weight | 387.5 g/mol | [2] |
| Appearance | Solid or liquid | |
| Purity | Typically ≥95% | [3] |
| Storage Conditions | Store at -20°C, keep dry | [3][4] |

Experimental Protocols

The bifunctional nature of **(2-Pyridyldithio)-PEG2-Boc** allows for a two-stage conjugation strategy. The following protocols are generalized procedures for the key reactions involving this linker.

Protocol 1: Conjugation to a Thiol-Containing Molecule

This protocol describes the reaction of the pyridyldithio group of the linker with a free sulfhydryl group on a target molecule (e.g., a protein, peptide, or small molecule).

Materials:

- **(2-Pyridyldithio)-PEG2-Boc**

- Thiol-containing molecule
- Conjugation Buffer: 100 mM phosphate buffer, 150 mM NaCl, pH 7.2-7.5. Degas the buffer before use.
- Organic Solvent: Anhydrous DMSO or DMF
- Reducing agent (optional, if thiols are oxidized): Tris(2-carboxyethyl)phosphine (TCEP)
- Purification system (e.g., size-exclusion chromatography)

Procedure:

- Preparation of the Thiol-Containing Molecule: Dissolve the thiol-containing molecule in the degassed Conjugation Buffer. If the molecule contains disulfide bonds that need to be reduced to free thiols, add a 10-20 fold molar excess of TCEP and incubate at room temperature for 30-60 minutes.
- Preparation of the Linker Stock Solution: Dissolve **(2-Pyridyldithio)-PEG2-Boc** in a minimal amount of anhydrous DMSO or DMF to create a stock solution (e.g., 10 mM).
- Conjugation Reaction: Add a 5-20 fold molar excess of the **(2-Pyridyldithio)-PEG2-Boc** stock solution to the solution of the thiol-containing molecule.
- Incubation: Allow the reaction to proceed at room temperature for 1-2 hours or overnight at 4°C. The reaction can be monitored by measuring the release of pyridine-2-thione, which absorbs at 343 nm.
- Purification: Purify the resulting conjugate using an appropriate method, such as size-exclusion chromatography, to remove excess linker and byproducts.

Protocol 2: Boc Deprotection to Reveal the Primary Amine

This protocol describes the removal of the Boc protecting group to expose the terminal amine for further conjugation.

Materials:

- Boc-protected conjugate from Protocol 1
- Anhydrous Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Nitrogen or Argon gas
- Rotary evaporator

Procedure:

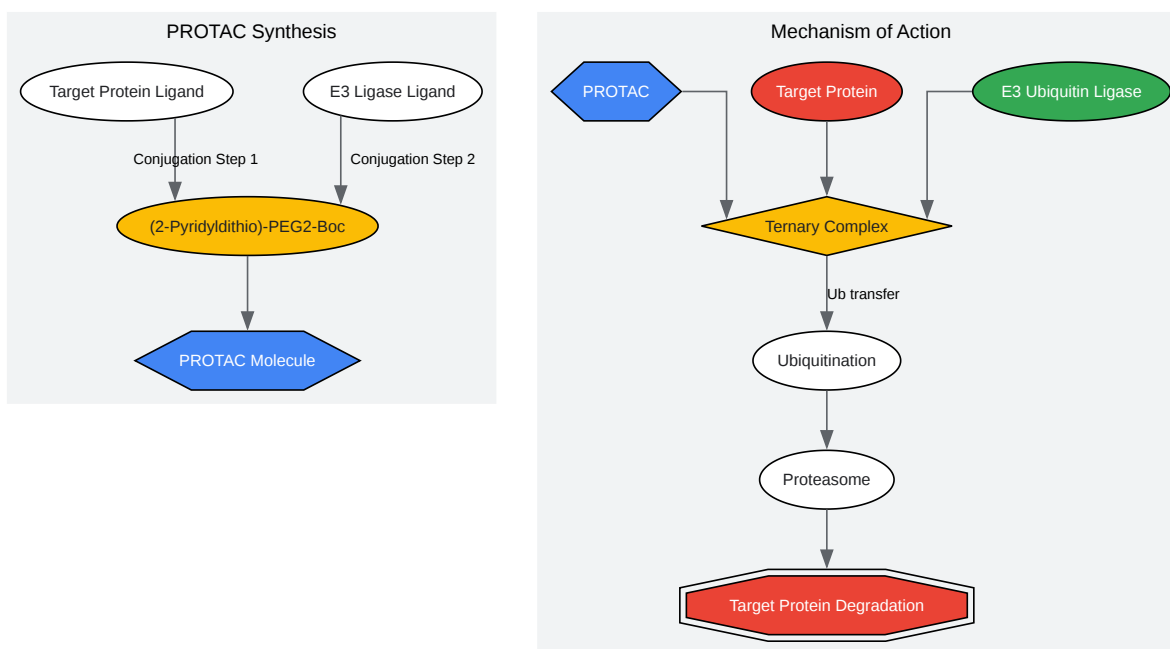
- **Dissolution:** Dissolve the Boc-protected conjugate in anhydrous DCM in a round-bottom flask under an inert atmosphere (nitrogen or argon).
- **Addition of TFA:** Cool the solution to 0°C in an ice bath. Add TFA to a final concentration of 20-50% (v/v).
- **Reaction:** Stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction progress by a suitable method (e.g., TLC or LC-MS) until the starting material is consumed.
- **Solvent Removal:** Remove the DCM and excess TFA by rotary evaporation. Co-evaporation with toluene can help to remove residual TFA.
- **Further Use:** The resulting deprotected amine (as a TFA salt) can often be used directly in the next conjugation step after thorough drying.

Visualizations

PROTAC Synthesis and Mechanism of Action

(2-Pyridyldithio)-PEG2-Boc is a PROTAC linker, used to synthesize PROTAC molecules.^{[5][6]} PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

General PROTAC Synthesis and Mechanism

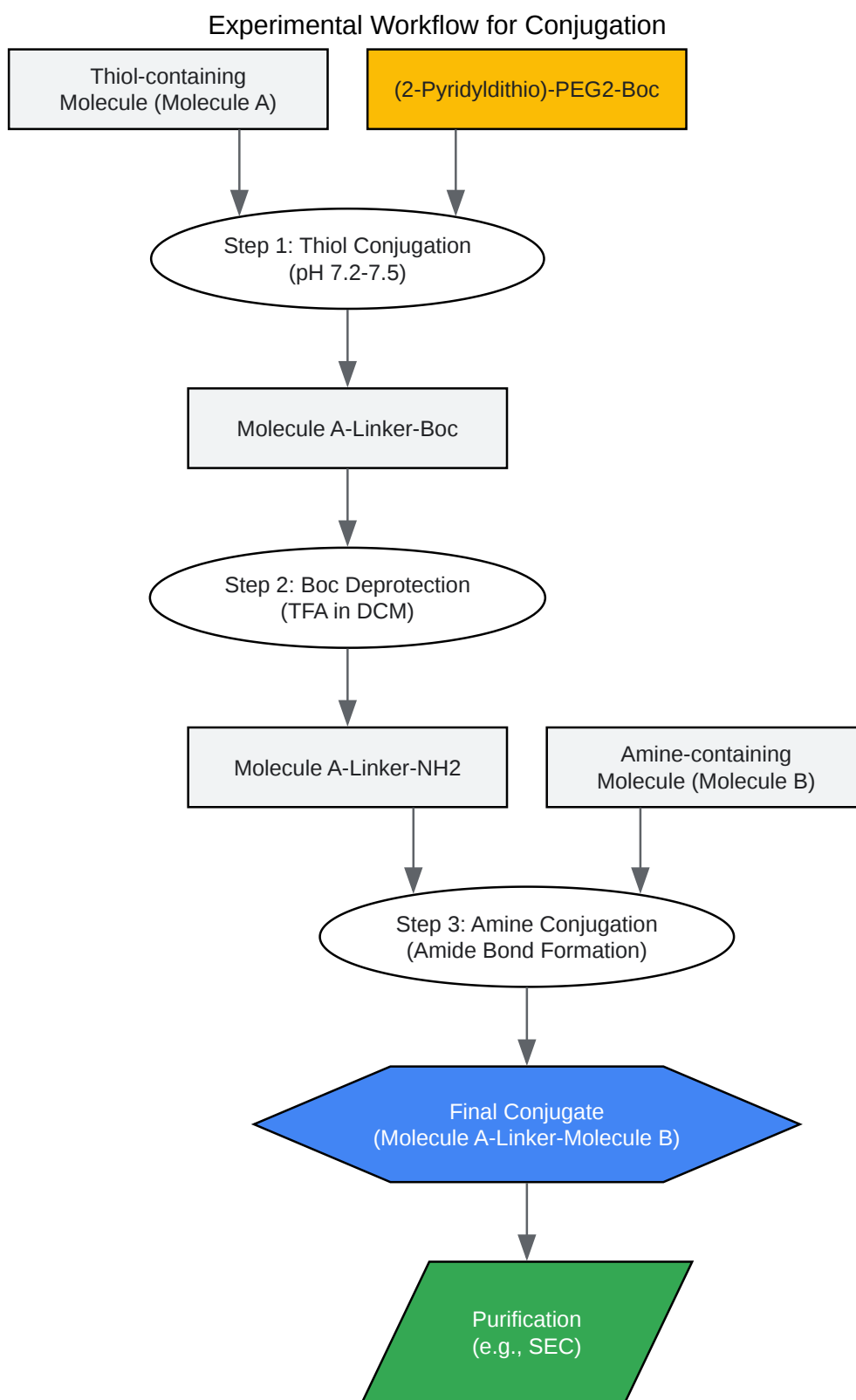


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Caption: General workflow for PROTAC synthesis using a linker and the subsequent mechanism of action.

Experimental Workflow for Bioconjugation

The following diagram illustrates a typical experimental workflow for using **(2-Pyridyldithio)-PEG2-Boc** to conjugate a thiol-containing molecule to an amine-containing molecule.



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Caption: A step-by-step workflow for the sequential conjugation of two molecules using **(2-Pyridyldithio)-PEG2-Boc**.

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